

Solvent Red 26 molecular structure and CAS number 4477-79-6

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Compound of Interest

Compound Name: Solvent red 26

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An In-depth Technical Guide to Solvent Red 26

CAS Number: 4477-79-6

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and analysis of **Solvent Red 26**. The information is intended for researchers, scientists, and professionals in drug development and related fields who require a detailed understanding of this compound.

Molecular Structure and Physicochemical Properties

Solvent Red 26, also known as C.I. 26120 or Oil Red EGN, is a synthetic disazo dye. Its chemical structure consists of a substituted azobenzene moiety linked to a naphthol group.

IUPAC Name: 1-[[2,5-dimethyl-4-[(2-methylphenyl)azo]phenyl]azo]naphthalen-2-ol[1]

Molecular Formula: C₂₅H₂₂N₄O[2][3][4]

Molecular Weight: 394.47 g/mol [2][3][4]

The key physicochemical properties of **Solvent Red 26** are summarized in the table below.



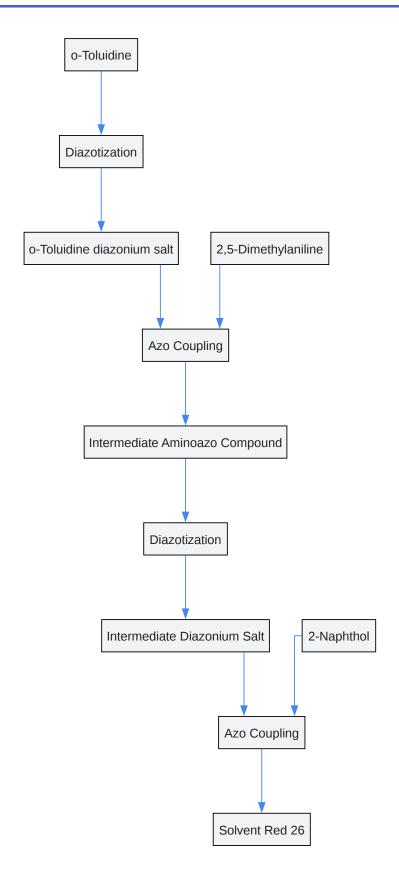
Property	Value	Reference
Appearance	Red to reddish-brown solid/powder	[3]
Melting Point	~130 °C (decomposes)	
Solubility	Insoluble in water; Soluble in oils, fats, ethanol, acetone, and xylene.	[3]
CAS Number	4477-79-6	[2][3][4]

Synthesis of Solvent Red 26

The synthesis of **Solvent Red 26** is a multi-step process involving two diazotization and two azo coupling reactions. The general manufacturing method is as follows: o-Methylaniline (o-toluidine) is first diazotized and then coupled with 2,5-dimethylbenzenamine (2,5-xylidine). The resulting aminoazo compound is then diazotized again and coupled with naphthalen-2-ol (2-naphthol) to yield the final product.[3]

Logical Relationship of Synthesis Pathway





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Caption: Synthesis pathway of Solvent Red 26.



Experimental Protocol for Azo Dye Synthesis (Representative)

While a detailed, peer-reviewed synthesis protocol for **Solvent Red 26** is not readily available, the following is a representative procedure for the synthesis of an azo dye, which can be adapted for **Solvent Red 26** based on its known reaction pathway. This protocol is based on the well-established methods of diazotization and azo coupling.

Materials:

- o-Toluidine
- 2,5-Dimethylaniline
- 2-Naphthol
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCI), concentrated
- Sodium hydroxide (NaOH)
- Ethanol
- Ice

Procedure:

Step 1: Diazotization of o-Toluidine

- Dissolve a specific molar equivalent of o-toluidine in a mixture of concentrated hydrochloric acid and water.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a chilled aqueous solution of sodium nitrite with constant stirring, maintaining the temperature below 5 °C. The formation of the diazonium salt is indicated by a change in the solution.



Step 2: First Azo Coupling

- In a separate beaker, dissolve an equimolar amount of 2,5-dimethylaniline in a suitable solvent.
- Slowly add the cold diazonium salt solution from Step 1 to the 2,5-dimethylaniline solution with vigorous stirring, while maintaining a low temperature.
- The coupling reaction should result in the precipitation of the intermediate aminoazo compound.

Step 3: Diazotization of the Intermediate Aminoazo Compound

- Isolate the intermediate compound by filtration and wash it with cold water.
- Suspend the intermediate in a hydrochloric acid solution and cool it to 0-5 °C.
- Slowly add a chilled aqueous solution of sodium nitrite with stirring to form the second diazonium salt.

Step 4: Second Azo Coupling

- Dissolve an equimolar amount of 2-naphthol in an aqueous sodium hydroxide solution and cool it in an ice bath.
- Slowly add the cold diazonium salt solution from Step 3 to the alkaline 2-naphthol solution with vigorous stirring.
- The final product, **Solvent Red 26**, will precipitate as a colored solid.

Step 5: Purification

- The crude **Solvent Red 26** can be purified by recrystallization from a suitable solvent, such as ethanol or a mixture of ethanol and water.
- Filter the purified crystals, wash with a small amount of cold solvent, and dry under vacuum.

Analytical Methods

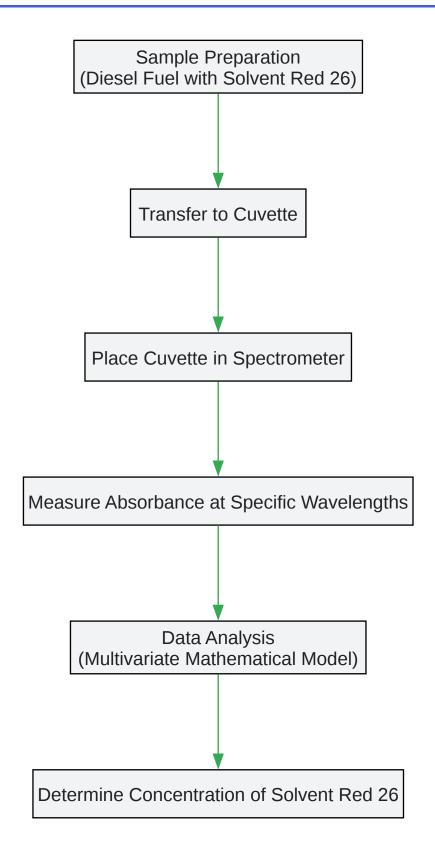


Visible Spectroscopy

A common application of **Solvent Red 26** is as a dye in fuels, and its concentration can be determined using visible spectroscopy.

Experimental Workflow for Visible Spectroscopy Analysis





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Caption: Workflow for the analysis of **Solvent Red 26** in diesel fuel.



Detailed Experimental Protocol for Visible Spectroscopy

This protocol is adapted from a standard procedure for determining the concentration of **Solvent Red 26** in diesel fuels.[5]

Instrumentation and Materials:

- Portable visible spectrometer
- Sample cells (cuvettes) with a 10 mm path length
- Solvent Red 26 standard solutions of known concentrations (e.g., in xylene or a suitable solvent)
- Diesel fuel sample containing an unknown concentration of Solvent Red 26

Procedure:

- Instrument Calibration:
 - Turn on the spectrometer and allow it to warm up.
 - Using a blank solvent (e.g., undyed diesel fuel or the solvent used for the standards), zero the instrument.
 - Measure the absorbance of a series of standard solutions of Solvent Red 26 of known concentrations to create a calibration curve.
- Sample Measurement:
 - Transfer the diesel fuel sample containing Solvent Red 26 into a cuvette.
 - Place the cuvette in the spectrometer.
 - Measure the absorbance of the sample at the wavelength of maximum absorbance for Solvent Red 26 (typically around 520-540 nm).
- Data Analysis:



- Using the calibration curve, determine the concentration of Solvent Red 26 in the sample based on its absorbance.
- Alternatively, a multivariate mathematical model that correlates absorbance at specific wavelengths to concentration can be used.

High-Performance Liquid Chromatography (HPLC)

HPLC is a sensitive method for the detection and quantification of Solvent Red 26.

Experimental Protocol for HPLC Analysis:

A published method for the analysis of **Solvent Red 26** utilizes an isocratic elution on a silica column.

- Column: Inertsil 100A, 5µ silica column
- Mobile Phase: Hexane: Isopropyl alcohol (98:2)
- Detection: UV-Vis detector at 520 nm
- Quantitation: A standard curve can be generated by injecting known concentrations of Solvent Red 26.

Spectroscopic Data

Detailed, publicly available NMR and mass spectrometry data for **Solvent Red 26** are limited. For unequivocal structure confirmation and purity assessment, it is recommended to acquire this data.

Expected Spectroscopic Features:

• ¹H NMR: The proton NMR spectrum is expected to show a complex pattern of signals in the aromatic region (approximately 6.5-8.5 ppm) corresponding to the protons on the substituted benzene and naphthalene rings. Signals for the methyl groups would appear in the upfield region (around 2.0-2.5 ppm). The hydroxyl proton may appear as a broad singlet.



- 13C NMR: The carbon NMR spectrum will display a number of signals in the aromatic region (approximately 110-160 ppm) corresponding to the carbon atoms of the aromatic rings. The methyl carbons would appear at a higher field.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak [M]+ or a
 protonated molecular ion peak [M+H]+ corresponding to the molecular weight of Solvent
 Red 26 (394.47 g/mol).

Safety and Handling

Solvent Red 26 is classified as a hazardous substance. It is important to handle this compound with appropriate safety precautions.

GHS Hazard Statements:

- Causes skin irritation.
- May cause an allergic skin reaction.
- · Causes serious eye irritation.
- May cause respiratory irritation.
- · Suspected of causing genetic defects.
- Suspected of causing cancer.

Precautionary Measures:

- Work in a well-ventilated area or a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- · Avoid inhalation of dust or fumes.
- Avoid contact with skin and eyes.



• Store in a tightly sealed container in a cool, dry place.

This technical guide provides a summary of the available information on **Solvent Red 26**. For critical applications, it is recommended to verify this information through independent analysis.

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